

Handling 3-Chloro-2-hydroxypropanamide: A High-Potency Safety Protocol[1]

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Compound of Interest

Compound Name: 3-Chloro-2-hydroxypropanamide

CAS No.: 85344-60-1

Cat. No.: B1629190

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Executive Safety Summary

3-Chloro-2-hydroxypropanamide (Structure:

) presents a deceptive hazard profile.[1] While often categorized generically as an irritant, its structural pharmacophore—an

-halo-hydroxy moiety adjacent to an amide—classifies it as a potential alkylating agent.[1]

Under physiological or basic conditions, this compound can cyclize to form glycidamide derivatives (epoxides), which are potent electrophiles capable of modifying DNA and proteins. [1] Consequently, this guide treats the substance as a suspected mutagen and skin sensitizer, requiring containment protocols exceeding standard "irritant" guidelines.[1]

Hazard Identification & Risk Assessment

The following classification is derived from structural activity relationship (SAR) analysis of analogous

-chlorohydrins (e.g., 3-MCPD) and acrylamide precursors.

Hazard Class	GHS Code	Implication
Acute Toxicity (Dermal/Oral)	H301 / H311	High absorption potential through mucous membranes and skin.[1][2]
Germ Cell Mutagenicity	H341	Suspected of causing genetic defects due to alkylation of DNA bases.[1]
Skin/Eye Corrosion	H315 / H318	Acidic hydrolysis on wet surfaces (eyes/lungs) releases HCl.[1]
Sensitization	H317	Potential for haptization and long-term allergic response.[1]

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are insufficient for prolonged contact with small chlorinated molecules, which can permeate standard 4-mil nitrile in <15 minutes.[1]

A. Hand Protection Strategy: The "Barrier-Liner" Protocol

You must utilize a dual-glove system to prevent molecular permeation.[1]

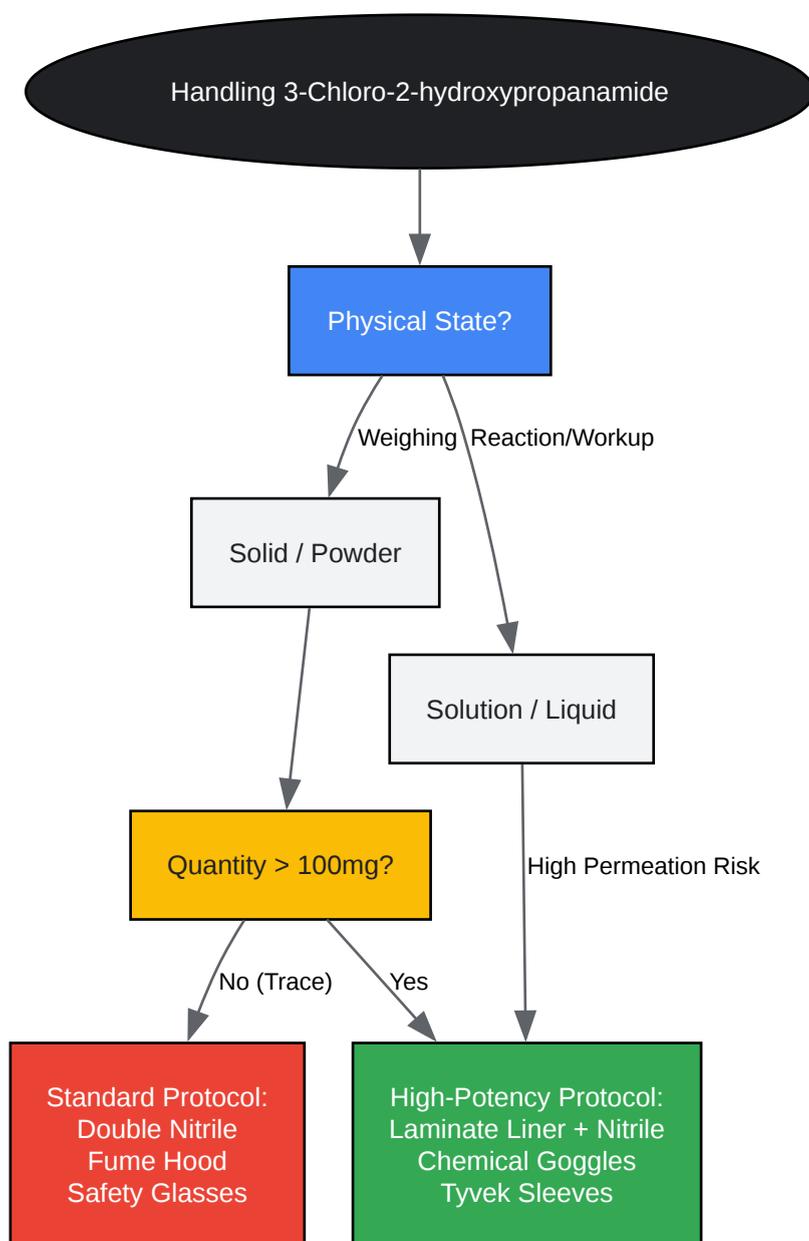
- Inner Layer (The Barrier):Laminate Film Gloves (e.g., Ansell Silver Shield™ or North Silver Shield™).[1]
 - Why: Laminate resists permeation of small organochlorines for >4 hours.[1]
- Outer Layer (The Grip):5-8 mil Nitrile Gloves.[1]
 - Why: Provides mechanical strength (laminates are slippery/baggy) and protects the inner glove from degradation.[1]

B. Respiratory & Body Protection

Component	Specification	Rationale
Respiratory	Fume Hood (Face Velocity >100 fpm)	Primary containment.[1] The compound has low vapor pressure but high aerosol toxicity.[1]
Backup Resp.	N95/P100 Respirator	Required only if weighing powder outside a hood (strongly discouraged).[1]
Eye Protection	Chemical Splash Goggles	Safety glasses are inadequate. [1] Goggles seal against dust entry and corrosive splashes. [1]
Body	Tyvek® Lab Coat (Disposable)	Cotton coats absorb and retain the chemical.[1] Use disposable Tyvek with elastic cuffs.[1]

PPE Selection Logic (Visualization)

The following decision tree illustrates the selection process based on the physical state and quantity of the chemical.



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Figure 1: PPE Selection Logic. Note that solutions pose a higher permeation risk than solids, necessitating laminate liners immediately.[1]

Operational Protocols

Protocol A: Weighing & Solubilization

Objective: Prepare a stock solution without generating inhalable dust or contaminating the balance.

- Preparation:
 - Don PPE: Laminate liners

Nitrile outers

Tyvek coat

Goggles.[1]
 - Place a black anti-static weighing boat inside the fume hood balance.[1] (Black contrasts with white powder to visualize spills).[1]
 - Pre-wet a paper towel with 10% sodium thiosulfate (neutralizing agent) and place it next to the balance.[1]
- Transfer:
 - Open the vial inside the hood.[1]
 - Use a disposable spatula.[1] Do not reuse spatulas.
 - Critical: If static electricity causes powder to "jump," utilize an ionizing bar or anti-static gun.[1] Do not blow on the powder.[1]
- Solubilization:
 - Add solvent (e.g., DMSO or Water) directly to the weighing boat or vial before removing it from the hood.[1]
 - Why: Handling a solution is safer than dry powder regarding inhalation, provided gloves are correct.[1]

Protocol B: Spill Response (Dry Powder)

Scenario: <500mg spill inside the fume hood.[1]

- Isolate: Stop airflow disturbance (lower sash), but keep fan on.

- Cover: Gently place a chemically resistant pad (dampened with PEG-400 or mineral oil) over the powder to prevent aerosolization.[1] Do not use water initially (it spreads the contamination).[1]
- Collect: Wipe up the powder using the pad.[1]
- Clean: Wash surface with 10% Sodium Thiosulfate solution (nucleophile to quench the alkylating agent), followed by soap and water.[1]
- Disposal: All pads and gloves go into "Solid Hazardous Waste (Halogenated)."

Waste Disposal & Deactivation

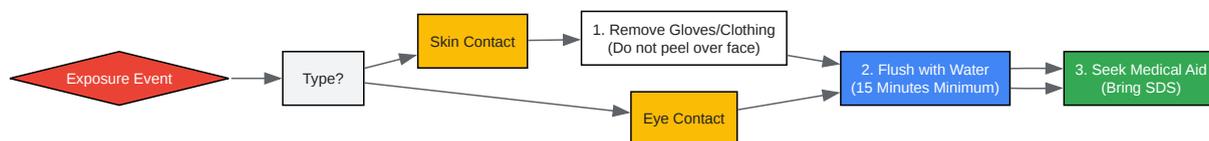
Do not dispose of this chemical down the drain.[1] It is toxic to aquatic life and persists in water supplies.[1]

Waste Stream	Classification	Packaging Requirement
Mother Liquor/Solvent	Halogenated Organic	HDPE or Glass Carboy. Label: "Contains 3-Chloro-2-hydroxypropanamide - TOXIC." [1]
Solid Waste (Gloves/Pads)	Hazardous Solid	Double-bagged in clear polyethylene. [1]
Sharps/Glass	Chemically Contaminated Sharps	Rigid puncture-proof container. [1]

Deactivation Chemistry: For equipment cleaning, use a solution of 5% Sodium Thiosulfate + 5% Sodium Bicarbonate. [1]

- Mechanism: [3][4] The thiosulfate sulfur acts as a soft nucleophile, attacking the alkyl chloride (or potential epoxide intermediate) and converting it into a water-soluble, non-alkylating thiosulfate ester. [1]

Emergency Workflow: Accidental Exposure



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Figure 2: Immediate response workflow for accidental exposure.[1] Speed is critical to prevent systemic absorption.

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